

An In-depth Technical Guide to Methyl 5oxopentanoate: Molecular Structure and Properties

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the molecular structure, weight, and key chemical properties of **methyl 5-oxopentanoate**. It is intended to serve as a foundational resource for professionals engaged in chemical research and development.

Quantitative Molecular Data

Methyl 5-oxopentanoate is a bifunctional organic compound containing both an aldehyde and a methyl ester functional group.[1] Its key quantitative properties are summarized below for easy reference.

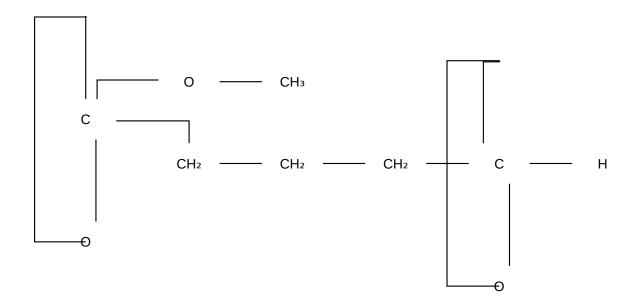


Property	Value	Source
Molecular Weight	130.14 g/mol	[2][3][4]
Molecular Formula	С6Н10О3	[2][3][4]
CAS Number	6026-86-4	[2][3]
IUPAC Name	methyl 5-oxopentanoate	[2][3]
Synonyms	Methyl 4-formylbutanoate, 5- Oxopentanoic acid methyl ester	[3][4]
Physical Form	Liquid	
Boiling Point	100-103 °C (at 23 mmHg)	[5]
InChI Key	YBTZROCKNUIONO- UHFFFAOYSA-N	[2][4]

Molecular Structure

The structure of **methyl 5-oxopentanoate** consists of a five-carbon chain. An aldehyde group (-CHO) is located at one end of the chain (C5), making it reactive toward nucleophiles.[2] At the other end (C1), a carboxylic acid methyl ester group (-COOCH₃) is present. This dual reactivity makes it a valuable intermediate in organic synthesis.[2]





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Caption: Molecular structure of methyl 5-oxopentanoate.

Experimental Protocols

The synthesis of **methyl 5-oxopentanoate** is often achieved through standard organic chemistry reactions. A representative protocol for its synthesis via Fischer esterification is detailed below.

Protocol: Synthesis of **Methyl 5-oxopentanoate** via Fischer Esterification

This protocol describes the synthesis from its corresponding carboxylic acid, 5-oxopentanoic acid.

Materials:

- 5-oxopentanoic acid
- Methanol (MeOH), anhydrous
- Sulfuric acid (H₂SO₄), concentrated



- Sodium bicarbonate (NaHCO₃), saturated aqueous solution
- Brine (saturated NaCl aqueous solution)
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Beakers and Erlenmeyer flasks
- Rotary evaporator

Procedure:

- Reaction Setup: In a round-bottom flask, dissolve 5-oxopentanoic acid in an excess of anhydrous methanol (typically 5-10 equivalents).
- Catalyst Addition: Carefully add a catalytic amount of concentrated sulfuric acid (e.g., 0.1 equivalents) to the solution while stirring.
- Reflux: Attach a reflux condenser to the flask and heat the mixture to reflux. The reaction is typically monitored by Thin-Layer Chromatography (TLC) until the starting carboxylic acid is consumed.
- Workup Quenching: After the reaction is complete, allow the mixture to cool to room temperature. Carefully neutralize the excess acid by slowly adding a saturated solution of sodium bicarbonate until effervescence ceases.
- Extraction: Transfer the mixture to a separatory funnel. Extract the aqueous layer with a suitable organic solvent, such as diethyl ether or ethyl acetate, multiple times.
- Washing: Combine the organic layers and wash sequentially with saturated sodium bicarbonate solution and then with brine.



- Drying and Filtration: Dry the organic layer over an anhydrous drying agent like magnesium sulfate. Filter to remove the drying agent.
- Solvent Removal: Remove the organic solvent using a rotary evaporator to yield the crude methyl 5-oxopentanoate.
- Purification: If necessary, the crude product can be further purified by distillation under reduced pressure to obtain the final, pure compound.[2]

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References

- 1. benchchem.com [benchchem.com]
- 2. Methyl 5-oxopentanoate | 6026-86-4 | Benchchem [benchchem.com]
- 3. Pentanoic acid, 5-oxo-, methyl ester | C6H10O3 | CID 554053 PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. dev.spectrabase.com [dev.spectrabase.com]
- 5. methyl 5-oxopentanoate CAS#: 6026-86-4 [m.chemicalbook.com]
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